

Technical Guide: 1-(3,5-Dimethoxyphenyl)ethanol as a Chiral Alcohol

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Compound of Interest

Compound Name: 1-(3,5-Dimethoxyphenyl)ethanol

CAS No.: 14950-55-1

Cat. No.: B169568

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Executive Summary

1-(3,5-Dimethoxyphenyl)ethanol (CAS: 14950-55-1) is a high-value chiral building block, serving as a critical intermediate in the synthesis of polyketide analogues, resveratrol derivatives, and tubulin-binding agents (e.g., combretastatin analogues). Its 3,5-dimethoxy substitution pattern confers unique electronic properties—enhancing lipophilicity while activating the benzylic position—which presents specific challenges in asymmetric synthesis and stability. This guide provides a definitive technical workflow for the enantioselective synthesis, purification, and application of this moiety in pharmaceutical development.

Part 1: Chemical Identity & Strategic Relevance

Structural Analysis & Electronic Effects

The 3,5-dimethoxy motif is an electron-donating group (EDG) positioned meta to the benzylic center. Unlike para-methoxy substituents, which stabilize benzylic carbocations through direct resonance, the meta positioning relies on inductive effects.

- **Reactivity Implication:** The ketone precursor (3,5-dimethoxyacetophenone) is less electrophilic than unsubstituted acetophenone, requiring highly active catalysts for reduction.
- **Stability Warning:** The resulting alcohol is acid-sensitive. While less prone to immediate elimination than the 4-methoxy isomer, it can still undergo racemization or etherification under acidic conditions due to the electron-rich aromatic ring facilitating benzylic cation formation.

Key Properties

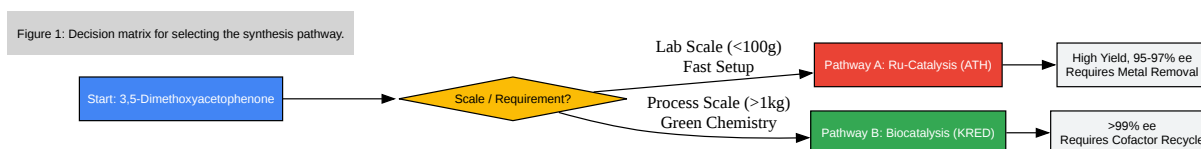
Property	Specification
CAS Number	14950-55-1
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molecular Weight	182.22 g/mol
Physical State	White to off-white solid (racemate); often oil (enantiopure)
Chirality	(R)- and (S)- enantiomers available via asymmetric synthesis
Solubility	Soluble in MeOH, EtOH, DCM, EtOAc; Low solubility in water

Part 2: Asymmetric Synthesis Pathways

To achieve high enantiomeric excess (ee >98%), two primary pathways are validated: Ruthenium-Catalyzed Transfer Hydrogenation (Chemocatalysis) and Biocatalytic Reduction (Enzymatic).

Decision Matrix: Pathway Selection

The choice of method depends on scale, available equipment, and downstream chemistry.



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Pathway A: Asymmetric Transfer Hydrogenation (ATH)

Mechanism: Utilizes the Noyori-Ikariya bifunctional mechanism. The ruthenium center activates H_2 , while the amine ligand directs the hydride transfer to the re or si face of the ketone.

- Catalyst: RuCl (for (S)-alcohol).
- Hydrogen Source: Formic acid/Triethylamine (5:2 azeotrope).
- Why this works: The TsDPEN ligand creates a chiral pocket that rigidly controls the orientation of the acetophenone, overcoming the lower electrophilicity caused by the methoxy groups.

Pathway B: Biocatalytic Reduction (KRED)

Mechanism: Ketoreductases (KREDs) or Alcohol Dehydrogenases (ADHs) deliver a hydride from NADPH to the ketone.

- Enzyme: Commercial KRED screening kits (e.g., Codexis, Johnson Matthey) often identify variants of Lactobacillus or Rhodococcus ADHs.
- Cofactor Recycling: Coupled with Glucose Dehydrogenase (GDH) and glucose to regenerate NADPH.
- Advantage: Often achieves >99.5% ee due to the strict steric constraints of the enzyme active site.

Part 3: Experimental Protocols

Protocol 1: Ru-Catalyzed Asymmetric Transfer Hydrogenation

Target: (S)-1-(3,5-Dimethoxyphenyl)ethanol

Reagents:

- Substrate: 3,5-Dimethoxyacetophenone (1.0 equiv)
- Catalyst: RuCl (0.5 mol%)
- Solvent: Formic acid/Triethylamine (5:2 complex)
- Solvent (Reaction): Dichloromethane (DCM) or neat

Procedure:

- Inertion: Charge a flame-dried Schlenk flask with 3,5-dimethoxyacetophenone (10 mmol, 1.80 g) and the Ru-catalyst (0.05 mmol, 32 mg). Purge with nitrogen.
- Initiation: Add degassed formic acid/triethylamine complex (3.0 mL). If solubility is poor, add 2 mL of dry DCM.
- Reaction: Stir at 28°C for 14–24 hours. Monitor by TLC (Hexane/EtOAc 7:3) or GC. The electron-rich nature of the ring may slow conversion compared to simple acetophenone; do not raise temp >40°C to avoid racemization.
- Quench: Dilute with water (20 mL) and extract with DCM (3 x 15 mL).
- Purification: Wash combined organics with sat. NaHCO₃ (to remove formic acid) and brine. Dry over Na₂SO₄. Concentrate in vacuo.
- Isolation: Purify via flash column chromatography (SiO₂, 10-20% EtOAc in Hexane).

Validation:

- Yield: Expect 85–95%.

- ee: Expect 95–98% (determine via Chiral HPLC).

Protocol 2: Enzymatic Reduction (KRED Screen)

Target: (R)- or (S)-**1-(3,5-Dimethoxyphenyl)ethanol** (Enzyme dependent)

Buffer Preparation:

- 100 mM Potassium Phosphate buffer (pH 7.0).
- 2 mM MgSO₄ (cofactor stabilizer).

Procedure:

- Mix: In a reaction vessel, dissolve 3,5-dimethoxyacetophenone (500 mg) in IPA (5% v/v of total volume) to aid solubility.
- Cofactor: Add NADP⁺ (10 mg) and Glucose (600 mg).
- Enzymes: Add Glucose Dehydrogenase (GDH, 5 mg) and the specific KRED (10–20 mg).
- Reaction: Top up with buffer to 20 mL. Stir orbitally at 30°C for 24 hours.
- Workup: Extract with MTBE (2 x 20 mL). The enzyme remains in the aqueous phase.
- Drying: Dry organic phase over MgSO₄ and concentrate.

Part 4: Analytical Characterization

Chiral HPLC Method

Separation of enantiomers is critical for validating the synthesis.

Parameter	Condition
Column	Chiralcel OD-H or Chiralpak AD-H (Daicel)
Dimensions	250 mm x 4.6 mm, 5 μ m
Mobile Phase	Hexane : Isopropanol (90 : 10)
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm and 280 nm
Temperature	25°C
Retention Times	(Typical) (S)-isomer: ~12 min; (R)-isomer: ~15 min (Verify with standards)

Absolute Configuration Determination (Mosher's Method)

If chiral standards are unavailable, derivatize with (R)- and (S)-MTPA-Cl (Mosher's acid chloride).

- Analyze ^1H NMR shifts of the methine proton (-CH(OH)-).
- The $\Delta\delta$ ($\delta\text{S} - \delta\text{R}$) pattern allows assignment of absolute configuration based on the shielding cone of the phenyl group in the MTPA auxiliary.

Part 5: Applications in Drug Discovery

The 1-(3,5-dimethoxyphenyl)ethyl moiety acts as a pharmacophore mimic for the "A-ring" of several stilbenoid natural products.

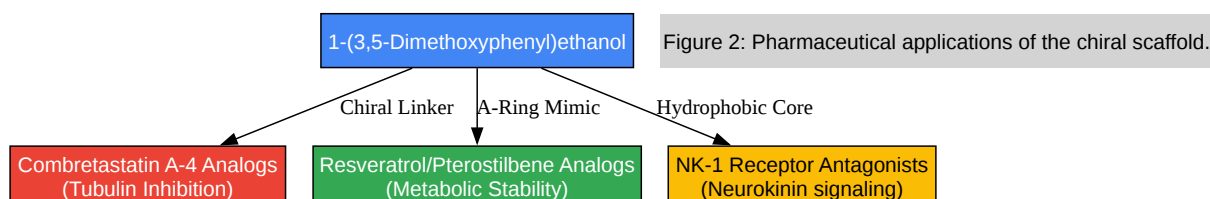
Tubulin Polymerization Inhibitors

The 3,5-dimethoxy motif mimics the A-ring of Combretastatin A-4, a potent vascular disrupting agent. Chiral alcohols derived from this structure are used to synthesize non-stilbene analogs (e.g., isoquinolines or azetidines) that bind to the colchicine site of tubulin.

- Mechanism:[1][2][3][4][5] The chiral alcohol provides a rigid handle to orient the "B-ring" mimic in the binding pocket, improving selectivity over the natural stilbene which is prone to photo-isomerization.

Resveratrol Analogues

Used in the synthesis of methylated resveratrol derivatives (pterostilbene analogs). The chiral alcohol allows for the introduction of stereochemistry into the linker region, which can improve metabolic stability (blocking glucuronidation) compared to the parent achiral stilbenes.



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